

An In-depth Technical Guide to Alexa Fluor 680 NHS Ester

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Compound of Interest

Compound Name: *Alexa Fluor 680 NHS ester*

Cat. No.: *B15552825*

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For researchers, scientists, and professionals in drug development, **Alexa Fluor 680 NHS ester** stands as a paramount tool in fluorescent labeling. This near-infrared (NIR) dye offers exceptional brightness and photostability, making it a preferred choice for a multitude of applications, from *in vitro* assays to *in vivo* imaging. This guide delves into the core chemical properties, detailed experimental protocols, and logical workflows associated with this versatile fluorophore.

Core Chemical Properties

Alexa Fluor 680 NHS ester is an amine-reactive dye that readily forms stable covalent bonds with primary amines on proteins, amine-modified oligonucleotides, and other molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) Its key characteristics are summarized below for easy reference and comparison.

Property	Value
Molecular Formula	C ₃₉ H ₄₇ BrN ₄ O ₁₃ S ₃
Molecular Weight	955.91 g/mol
Excitation Maximum	679 nm[4][5]
Emission Maximum	702 nm[4][5]
Molar Extinction Coefficient	183,000 cm ⁻¹ M ⁻¹ [1]
Quantum Yield	0.36[2][6][7]
Solubility	Water, DMSO, DMF[8]
Reactive Group	N-hydroxysuccinimidyl (NHS) ester
Reactivity	Primary amines

Experimental Protocols

The following sections provide detailed methodologies for common applications of **Alexa Fluor 680 NHS ester**.

Protein Labeling Protocol

This protocol outlines the steps for conjugating **Alexa Fluor 680 NHS ester** to a protein, such as an antibody.

1. Protein Preparation:

- Ensure the protein is at a concentration of 2-10 mg/mL for optimal labeling efficiency.[9] Labeling efficiency is significantly reduced at protein concentrations below 2 mg/mL.[9]
- The protein must be in a buffer free of primary amines (e.g., Tris or glycine) and ammonium ions, as these will compete with the labeling reaction. Suitable buffers include phosphate-buffered saline (PBS) or sodium bicarbonate buffer.
- The optimal pH for the conjugation reaction is between 8.3 and 8.5.[10] If the pH is below 8.0, adjust it with 1 M sodium bicarbonate.[9]

2. Dye Preparation:

- Immediately before use, dissolve the **Alexa Fluor 680 NHS ester** in anhydrous dimethyl sulfoxide (DMSO) to create a 10 mM stock solution.[9]
- Vortex the solution to ensure the dye is fully dissolved.

3. Conjugation Reaction:

- The optimal molar ratio of dye to protein is typically around 10:1.[9] This can be adjusted to achieve the desired degree of labeling.
- Slowly add the calculated volume of the dye stock solution to the protein solution while gently vortexing.
- Incubate the reaction for 1 hour at room temperature, protected from light.

4. Purification of the Conjugate:

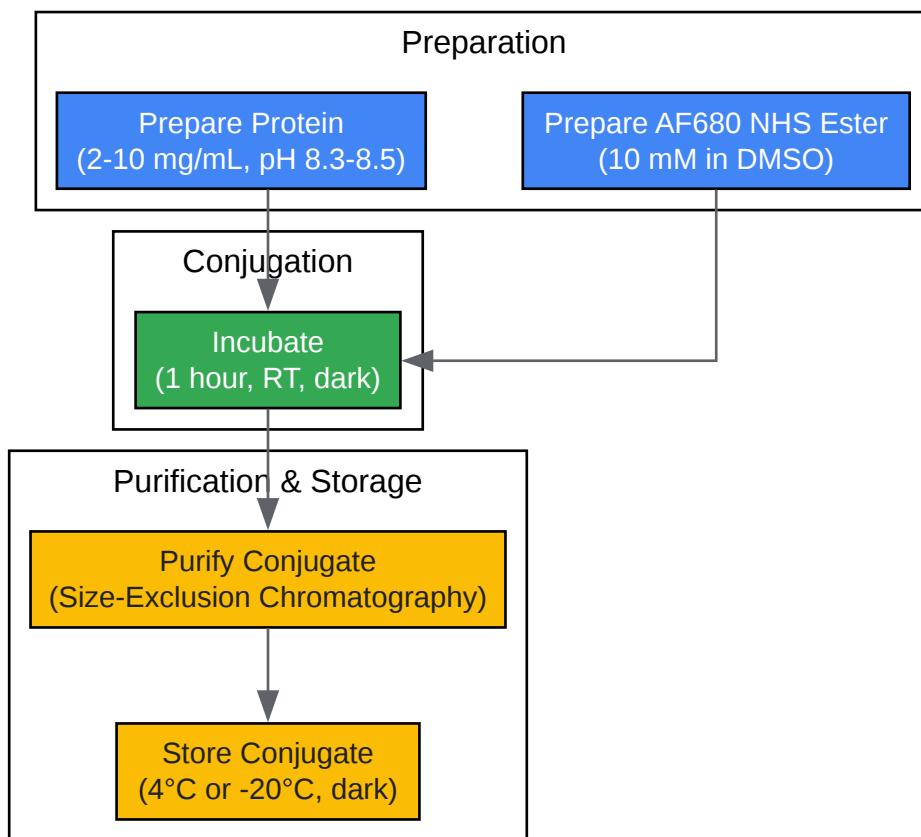
- Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column, such as a Sephadex G-25 column.[9]
- Equilibrate the column with PBS (pH 7.2-7.4).
- Apply the reaction mixture to the column and elute with PBS.
- The first colored fraction to elute will be the labeled protein. The smaller, unreacted dye molecules will elute later.

5. Storage:

- Store the purified conjugate at 4°C, protected from light. For long-term storage, it can be aliquoted and frozen at -20°C.

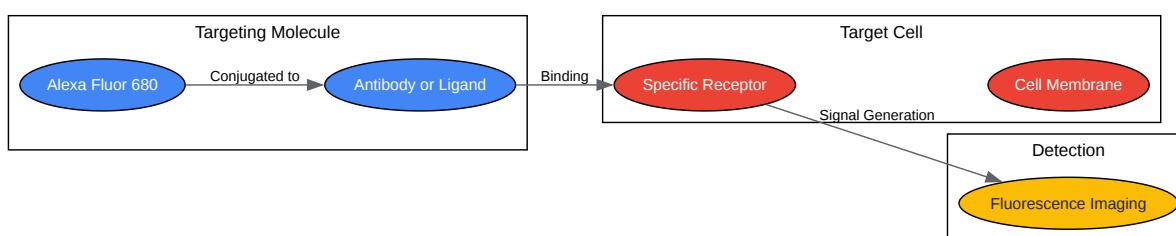
Visualizing Workflows and Principles

The following diagrams, created using the DOT language, illustrate key experimental workflows and principles involving Alexa Fluor 680.



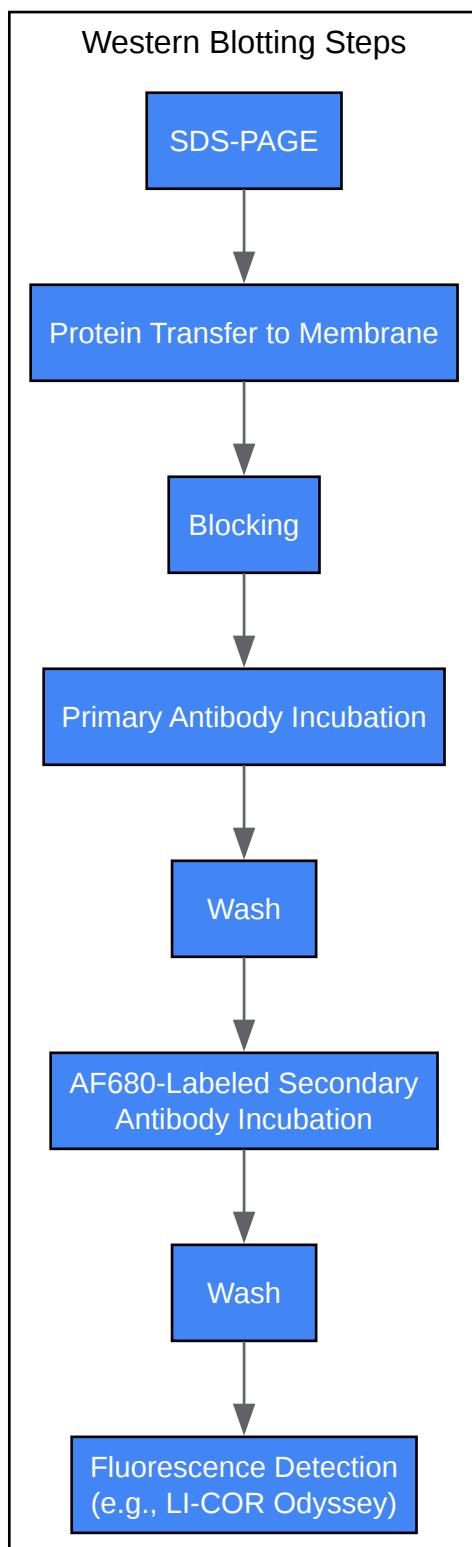
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Protein Labeling Workflow with **Alexa Fluor 680 NHS Ester**.



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Principle of Targeted Cell Imaging using an Alexa Fluor 680 Labeled Probe.



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Workflow for Western Blotting using an Alexa Fluor 680 Labeled Secondary Antibody.

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